

Spectroscopic Profile of 3-Methylpyridine-2-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-Methylpyridine-2-carbaldehyde

CAS No.: 55589-47-4

Cat. No.: B1299792

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **3-Methylpyridine-2-carbaldehyde** (CAS No: 55589-47-4), a key intermediate in various synthetic applications, including pharmaceuticals and agrochemicals. This document details its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, offering a foundational dataset for researchers in compound identification, purity assessment, and structural elucidation.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **3-Methylpyridine-2-carbaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
10.20	Singlet	-	H-7 (Aldehyde)
8.66	Doublet	4.6	H-6
7.62	Doublet	7.8	H-4
7.39	Doublet of Doublets	7.8, 4.6	H-5
2.66	Singlet	-	H-8 (Methyl)

¹³C NMR (Carbon NMR) Data (Predicted)

Chemical Shift (δ) ppm	Assignment
193.5	C-7 (Aldehyde Carbonyl)
152.8	C-2 (Carbonyl-bearing C)
150.1	C-6
138.5	C-4
134.2	C-3 (Methyl-bearing C)
126.7	C-5
18.9	C-8 (Methyl Carbon)

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050	Medium	Aromatic C-H Stretch
~2920	Medium	Aliphatic C-H Stretch
~2850, ~2750	Weak	Aldehyde C-H Stretch (Fermi resonance)
~1705	Strong	C=O Stretch (Aldehyde)
~1580, ~1470	Medium-Strong	Aromatic C=C Stretch

Mass Spectrometry (MS)

m/z	Relative Intensity (%)	Assignment
121	100	[M] ⁺ (Molecular Ion)
120	High	[M-H] ⁺
93	Moderate	[M-CO] ⁺
92	Moderate	[M-CHO] ⁺
66	Moderate	Fragmentation Ion

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **3-Methylpyridine-2-carbaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR

A sample of **3-Methylpyridine-2-carbaldehyde** (approximately 5-10 mg for ¹H, 20-50 mg for ¹³C) is dissolved in a deuterated solvent (e.g., 0.5-0.7 mL of CDCl₃) and transferred to a 5 mm NMR tube. The spectrum is recorded on a spectrometer operating at a frequency of 300 MHz or higher for ¹H NMR and 75 MHz or higher for ¹³C NMR. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (0.00 ppm). For

^{13}C NMR, a proton-decoupled spectrum is typically acquired to simplify the spectrum to single lines for each unique carbon atom.

Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR)-FTIR

A small drop of liquid **3-Methylpyridine-2-carbaldehyde** is placed directly onto the diamond crystal of an ATR accessory. The spectrum is recorded using a Fourier-Transform Infrared (FTIR) spectrometer. The data is typically collected over a range of $4000\text{--}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} . A background spectrum of the clean, empty ATR crystal is recorded prior to the sample measurement and subtracted from the sample spectrum.

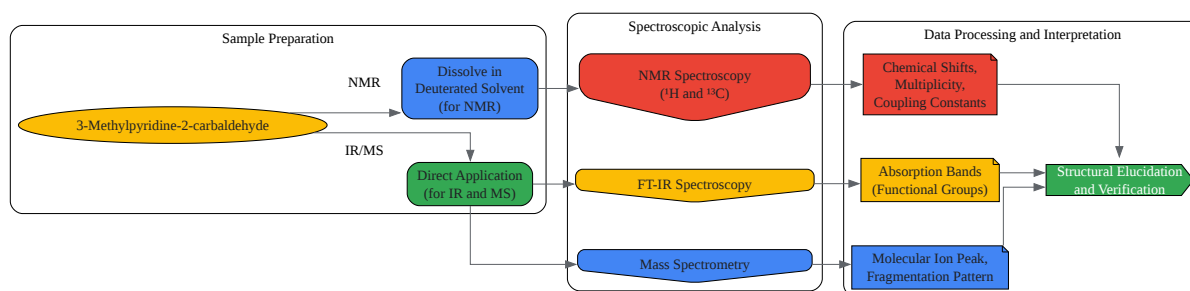
Mass Spectrometry (MS)

Electron Ionization (EI) Mass Spectrometry

The mass spectrum is obtained using a mass spectrometer with an electron ionization source. A small amount of the sample is introduced into the instrument, typically via a direct insertion probe or after separation by gas chromatography. The molecules are ionized by a beam of electrons (typically at 70 eV), and the resulting ions are separated by their mass-to-charge ratio (m/z) by a mass analyzer.

Visualizations

Experimental Workflow for Spectroscopic Analysis



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Caption: Workflow for the spectroscopic analysis of **3-Methylpyridine-2-carbaldehyde**.

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